

Structural Elucidation of 2-(2-Chloroethoxy)benzenesulfonamide: A Comparative Analysis

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Compound of Interest

Compound Name:	2-(2-Chloroethoxy)benzenesulfonamide
CAS No.:	82097-01-6
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This guide provides a comparative analysis for the structural validation of **2-(2-chloroethoxy)benzenesulfonamide**, a key intermediate in the synthesis of sulfonylurea herbicides. While a definitive single-crystal X-ray diffraction study for this specific compound is not publicly available, this document outlines a comprehensive approach to its structural confirmation through a combination of comparative crystallographic analysis of analogous compounds and supporting spectroscopic data. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Comparative Crystallographic Analysis

Direct crystallographic data for **2-(2-chloroethoxy)benzenesulfonamide** is not currently present in the Cambridge Structural Database (CSD). However, the crystal structures of several analogous benzenesulfonamide derivatives have been extensively studied. These

studies provide a robust framework for predicting the molecular geometry, bond lengths, bond angles, and packing interactions of the title compound.

Table 1: Comparison of Crystallographic Data for Benzenesulfonamide Analogs

Parameter	2-Chloro-N-(3-methoxybenzoyl)benzenesulfonamide[1]	N-(2-Chlorophenyl)benzenesulfonamide[2]	(E)-N-benzyl-3-((benzylimino)methyl)-4-hydroxybenzenesulfonamide[3]
Crystal System	Triclinic	Monoclinic	Monoclinic
Space Group	P-1	P21/a	P21/c
Key Bond Lengths (Å)	S-N: 1.63, S-O: 1.43, 1.44, S-C: 1.76	S-N: 1.63, S-O: 1.43, 1.44, S-C: 1.77	S-N: 1.63, S-O: 1.43, 1.44, S-C: 1.77
**Key Bond Angles (°) **	O-S-O: 119.5, O-S-N: 106.8, O-S-C: 107.5	O-S-O: 119.8, O-S-N: 106.5, O-S-C: 107.2	O-S-O: 119.7, O-S-N: 106.7, O-S-C: 107.4
Hydrogen Bonding	N-H...O interactions form inversion dimers	N-H...O interactions form infinite chains	N-H...O and O-H...O interactions form sheets

Based on these analogs, the sulfonamide group in **2-(2-chloroethoxy)benzenesulfonamide** is expected to adopt a tetrahedral geometry with S-O bond lengths of approximately 1.43 Å and an O-S-O bond angle of around 120°. The S-N and S-C bond lengths are anticipated to be in the range of 1.63 Å and 1.76 Å, respectively. Intermolecular interactions will likely be dominated by N-H...O hydrogen bonds, leading to the formation of dimers or chain-like structures in the solid state. The flexible 2-chloroethoxy side chain is expected to influence the overall crystal packing.

Spectroscopic Data for Structural Confirmation

Spectroscopic techniques provide valuable information that complements the predictions from comparative crystallographic analysis.

Table 2: Summary of Expected and Reported Spectroscopic Data

Technique	Expected Data for 2-(2-Chloroethoxy)benzenesulfonamide	Reported Data for Related Compounds
^1H NMR	Aromatic protons (4H, m), -OCH ₂ - (2H, t), -CH ₂ Cl (2H, t), -NH ₂ (2H, s)	Benzenesulfonamide: Aromatic protons (multiplets around 7.5-7.9 ppm), -NH ₂ (singlet around 7.3 ppm)[4]. 2-(2-Chloroethoxy)ethanol: -OCH ₂ - (triplet around 3.7 ppm), -CH ₂ Cl (triplet around 3.6 ppm) [5].
^{13}C NMR	Aromatic carbons (6 signals), -OCH ₂ - (1 signal), -CH ₂ Cl (1 signal)	Data for specific compound not found.
IR (cm ⁻¹)	N-H stretch (3300-3400), S=O stretch (asymmetric and symmetric, 1330-1370 and 1140-1180), C-O stretch (1050-1150), C-Cl stretch (600-800)	Benzenesulfonamide derivatives show characteristic S=O and N-H stretching bands in these regions.
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z 235.0, Isotopic pattern for Chlorine (M+2 peak with ~1/3 intensity of M ⁺)	The fragmentation pattern would likely involve cleavage of the chloroethoxy side chain. [6]

The combination of these spectroscopic methods allows for the unambiguous confirmation of the connectivity and functional groups present in the **2-(2-chloroethoxy)benzenesulfonamide** molecule, providing strong evidence for its proposed structure.

Experimental Protocols

Single-Crystal X-ray Diffraction (Hypothetical)

A suitable single crystal of **2-(2-chloroethoxy)benzenesulfonamide** would be grown by slow evaporation from an appropriate solvent system (e.g., ethanol, acetone). The crystal would be

mounted on a goniometer and subjected to a monochromatic X-ray beam. Data collection would be performed at a controlled temperature (e.g., 100 K) to minimize thermal vibrations. The resulting diffraction pattern would be used to solve the crystal structure using direct methods and refine it by full-matrix least-squares on F^2 .

NMR Spectroscopy

A sample of **2-(2-chloroethoxy)benzenesulfonamide** (5-10 mg) would be dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and placed in a 5 mm NMR tube. ^1H and ^{13}C NMR spectra would be acquired on a spectrometer operating at a field strength of 400 MHz or higher. Chemical shifts would be reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

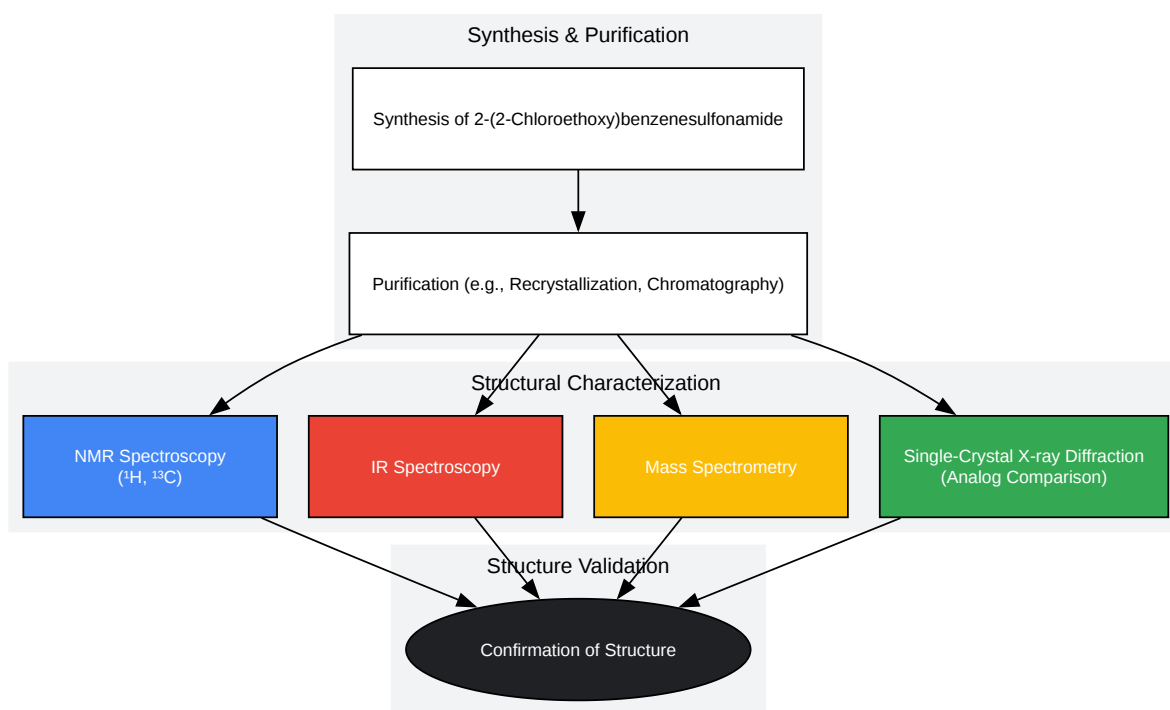
Infrared (IR) Spectroscopy

A small amount of the sample would be analyzed using an FT-IR spectrometer equipped with an attenuated total reflectance (ATR) accessory. The spectrum would be recorded in the range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .

Mass Spectrometry

Mass spectral analysis would be performed using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or quadrupole mass analyzer. The sample would be dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the ion source. High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition of the molecular ion.

Workflow for Structural Validation



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Caption: Experimental workflow for the structural validation of **2-(2-chloroethoxy)benzenesulfonamide**.

Conclusion

While a dedicated crystallographic study of **2-(2-chloroethoxy)benzenesulfonamide** remains to be published, a comprehensive structural validation can be achieved. By comparing its expected structural parameters with those of well-characterized benzenesulfonamide analogs and corroborating these findings with a suite of spectroscopic techniques, a high degree of confidence in its molecular structure can be established. This multi-faceted approach provides

a robust framework for the characterization of novel chemical entities in the absence of single-crystal X-ray data.

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